

DiSulfo-Cy5 Alkyne TEA: Application Notes and Protocols for Fluorescence Microscopy

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Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne TEA

Cat. No.: B15598582

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DiSulfo-Cy5 alkyne TEA is a water-soluble, far-red fluorescent dye that serves as a powerful tool in fluorescence microscopy for the specific labeling of biomolecules.^{[1][2][3]} Its alkyne group allows for covalent attachment to azide-modified molecules through a highly efficient and bioorthogonal copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, commonly known as "click chemistry".^{[4][5]} The sulfonate groups enhance its water solubility, making it highly suitable for biological applications in aqueous environments.^{[1][2][3][6]} Emitting in the far-red spectrum, DiSulfo-Cy5 offers significant advantages for cellular imaging, including higher signal-to-noise ratios due to reduced autofluorescence from biological samples in this spectral region.^{[7][8]} This makes it an ideal choice for imaging low-abundance targets.^[2]

These characteristics make **DiSulfo-Cy5 alkyne TEA** a versatile reagent for a wide range of applications, including the visualization of nascent protein synthesis, post-translational modifications like glycosylation and fatty acylation, and the tracking of lipids and other metabolites within cells.

Physicochemical and Spectroscopic Properties

The performance of a fluorophore is critically dependent on its photophysical properties.

DiSulfo-Cy5 alkyne TEA exhibits excellent brightness and photostability, which are crucial for demanding imaging experiments.

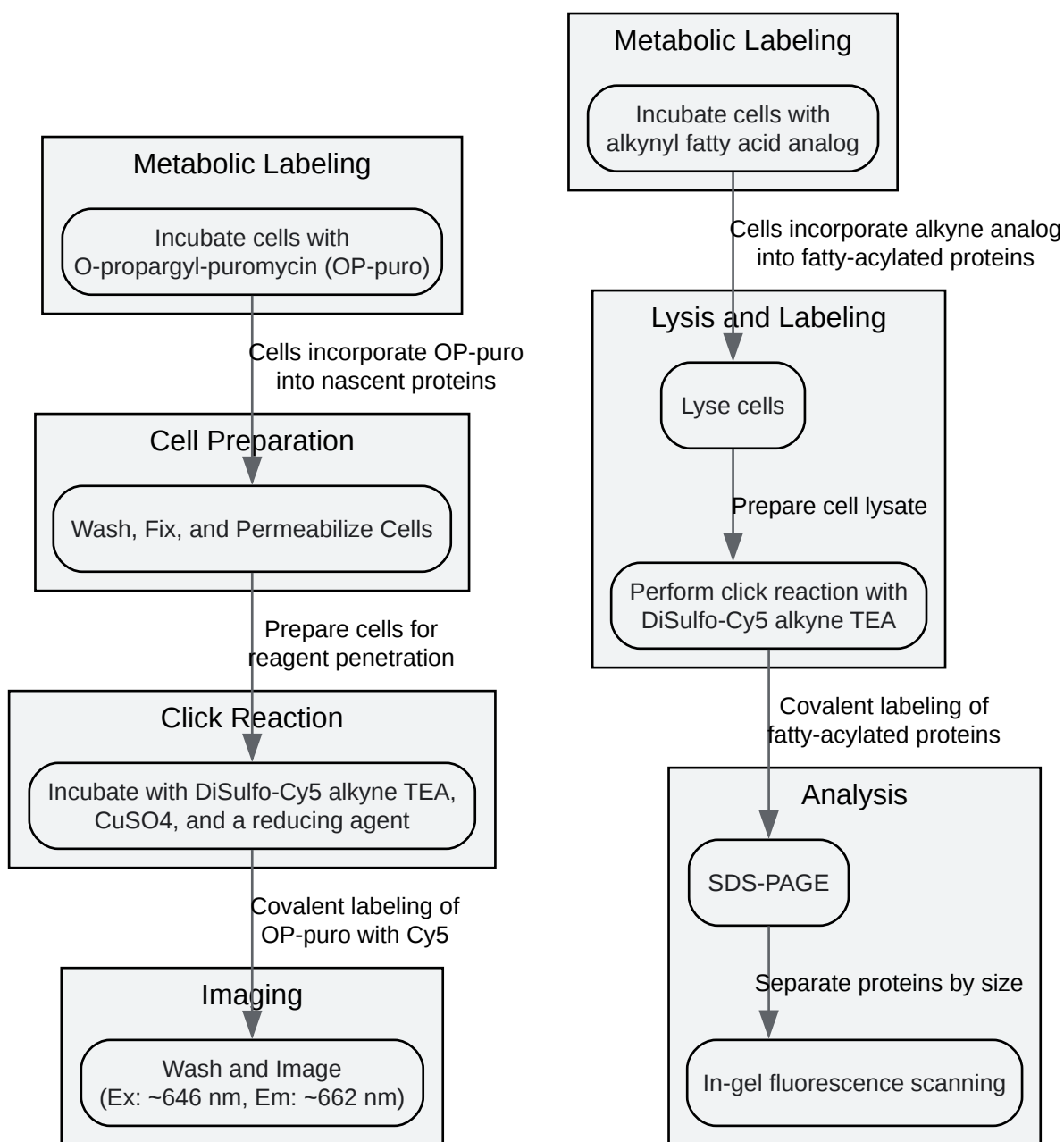
Property	Value	References
Excitation Maximum (λ_{ex})	~646 nm	[1]
Emission Maximum (λ_{em})	~662 nm	[1]
Molar Extinction Coefficient (ϵ)	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	[2]
Fluorescence Quantum Yield (Φ)	~0.20	[9]
Recommended Laser Lines	633 nm, 647 nm	[2]
Solubility	Water, DMSO, DMF	[2]

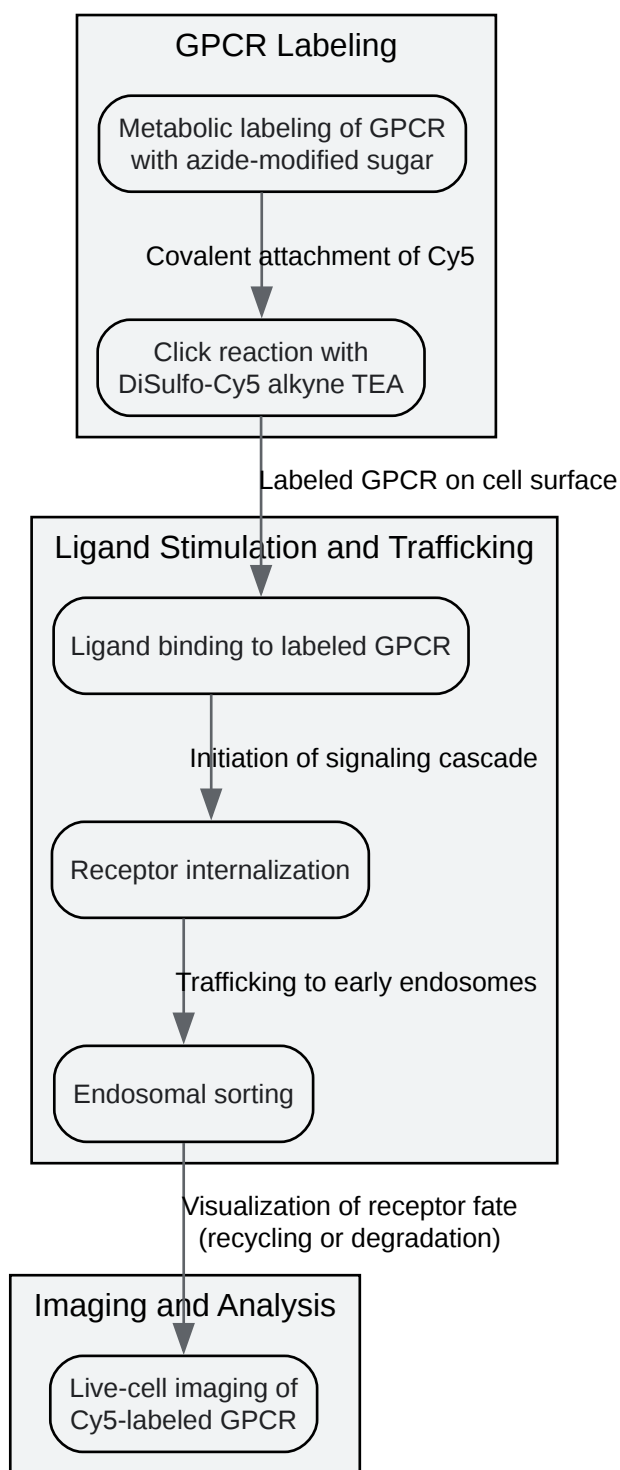
Key Applications and Experimental Protocols

DiSulfo-Cy5 alkyne TEA is predominantly used in a two-step labeling strategy involving metabolic labeling followed by click chemistry.

Application 1: Imaging Nascent Protein Synthesis

This application allows for the visualization of newly synthesized proteins within a cell, providing insights into translational regulation in various physiological and pathological states. [4][5][10][11] The workflow involves the incorporation of an alkyne-containing amino acid analog, such as O-propargyl-puromycin (OP-puro), into newly synthesized polypeptide chains. [4][5]





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